

Navigating Vosilasarm Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: Vosilasarm

Cat. No.: B611295

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For researchers and drug development professionals working with the selective androgen receptor modulator (SARM) **vosilasarm** (also known as RAD140), achieving and maintaining optimal solubility is critical for experimental success. This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to address common solubility challenges encountered during research and development.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **vosilasarm**?

A1: For initial stock solutions, Dimethyl Sulfoxide (DMSO) is the recommended solvent.

Vosilasarm exhibits high solubility in DMSO, reaching concentrations of ≥ 100 mg/mL.^{[1][2]}

When preparing DMSO stock solutions, it is crucial to use newly opened, anhydrous DMSO, as hygroscopic (water-absorbing) DMSO can significantly reduce the solubility of the compound.

^[1]

Q2: My **vosilasarm** is precipitating out of my aqueous buffer during my in vitro assay. How can I prevent this?

A2: Precipitation in aqueous solutions is a common issue due to **vosilasarm**'s hydrophobic nature. To mitigate this, it is recommended to keep the final concentration of DMSO in your working solution as low as possible, ideally below 2%.^[1] If precipitation persists, consider using a co-solvent system or a carrier protein like bovine serum albumin (BSA) in your assay buffer, if compatible with your experimental design.

Q3: I am observing precipitation or phase separation when preparing my in vivo formulation. What should I do?

A3: If you encounter precipitation or phase separation during the preparation of in vivo formulations, gentle heating and/or sonication can be employed to aid dissolution.^[1] It is crucial to visually inspect the solution to ensure it is clear and homogenous before administration. If the precipitate does not dissolve, you may need to adjust the solvent ratios or consider an alternative formulation strategy.

Q4: Can I store my **vosilasarm** solutions? What are the recommended storage conditions?

A4: Yes, **vosilasarm** solutions can be stored, but conditions vary based on the solvent.

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.^[1]
- In Solvent: For long-term stability, store stock solutions in DMSO at -80°C for up to 2 years or at -20°C for up to 1 year.^{[1][3]} It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Cloudy or Precipitated Stock Solution in DMSO	DMSO has absorbed moisture (hygroscopic).	Use a fresh, unopened vial of anhydrous DMSO. Warm the solution gently and vortex. If the issue persists, prepare a fresh stock solution.
Precipitation in Aqueous Buffer for In Vitro Assays	The final DMSO concentration is too high, or the aqueous buffer has poor solubilizing capacity for vosilasarm.	Decrease the final DMSO concentration in the working solution to less than 2%. ^[1] If possible, incorporate a non-ionic surfactant like Tween-80 at a low concentration (e.g., 0.01-0.1%) or a carrier protein into your buffer.
Inconsistent Results in Animal Studies	Poor bioavailability due to precipitation of the compound upon administration or inadequate formulation.	Ensure the in vivo formulation is a clear, homogenous solution before administration. Utilize a co-solvent system as detailed in the protocols below. Consider the route of administration and its compatibility with the chosen vehicle.
Suspended Particles in Co-solvent Formulations	Incomplete dissolution of vosilasarm.	Utilize ultrasonication to aid in the dissolution process, especially when using SBE- β -CD. ^{[1][4]} Ensure solvents are added sequentially and mixed thoroughly at each step.

Quantitative Solubility Data

The following table summarizes the solubility of **vosilasarm** in various solvent systems, providing a quick reference for formulation development.

Solvent System	Achievable Concentration	Resulting Solution	Reference
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (253.92 mM)	Clear Solution	[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.35 mM)	Clear Solution	[1][4]
10% DMSO, 90% (20% SBE-β-CD in Saline)	2.5 mg/mL (6.35 mM)	Suspended Solution (Requires Ultrasonic)	[1][4]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.35 mM)	Clear Solution	[1][4]

Experimental Protocols

Below are detailed methodologies for preparing common in vivo formulations of **vosilasarm**.

Protocol 1: Co-Solvent Formulation (Clear Solution)

This protocol is suitable for achieving a clear solution for oral or parenteral administration.

- Step 1: Initial Dissolution. Dissolve the required amount of **vosilasarm** powder in DMSO to create a concentrated stock solution (e.g., 25 mg/mL).
- Step 2: Add PEG300. To the DMSO stock solution, add PEG300 to constitute 40% of the final volume and mix thoroughly.
- Step 3: Add Tween-80. Add Tween-80 to the mixture to make up 5% of the final volume and mix until homogenous.
- Step 4: Final Dilution with Saline. Add saline to reach the final desired volume and concentration. Ensure the solution remains clear.

Protocol 2: Cyclodextrin-Based Formulation (Suspended Solution)

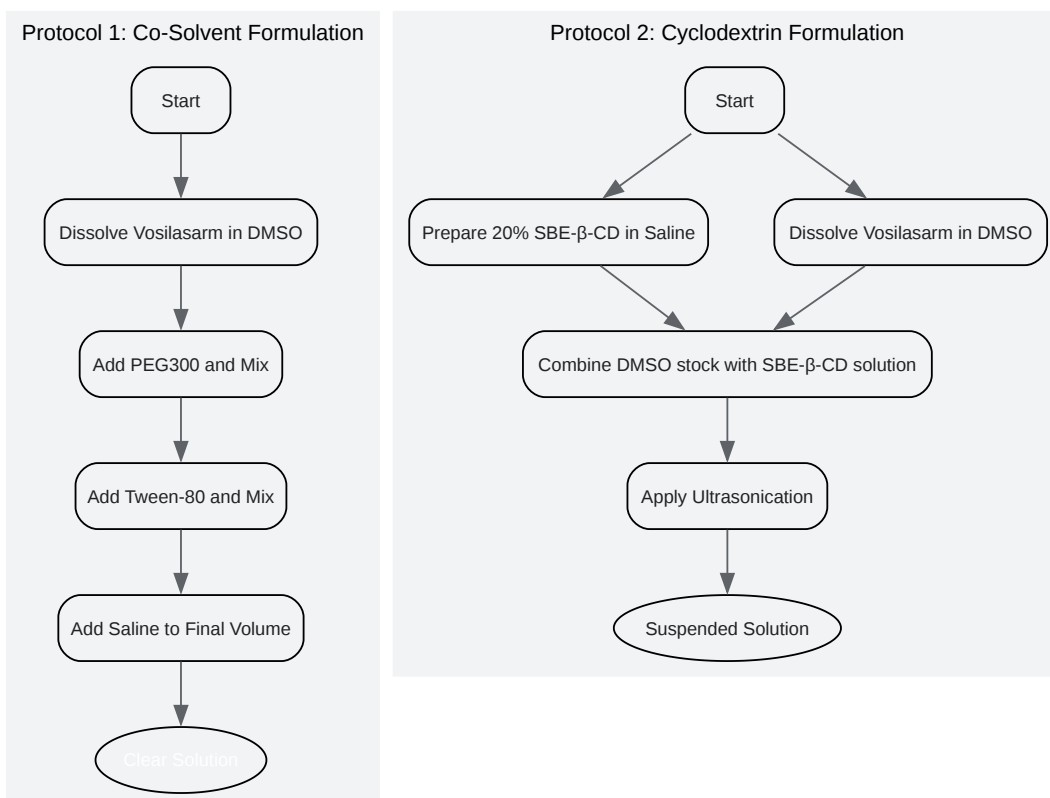
This formulation utilizes sulfobutylether- β -cyclodextrin (SBE- β -CD) to improve solubility.

- Step 1: Prepare 20% SBE- β -CD in Saline. Dissolve SBE- β -CD in saline to a final concentration of 20% (w/v).
- Step 2: Initial Dissolution in DMSO. Prepare a concentrated stock solution of **vosilasarm** in DMSO.
- Step 3: Combine and Sonicate. Add the DMSO stock solution to the 20% SBE- β -CD in saline to achieve the final desired concentration. This will likely result in a suspension.
- Step 4: Ultrasonic Treatment. Use an ultrasonic bath or probe sonicator to disperse the suspended particles and achieve a more uniform solution.

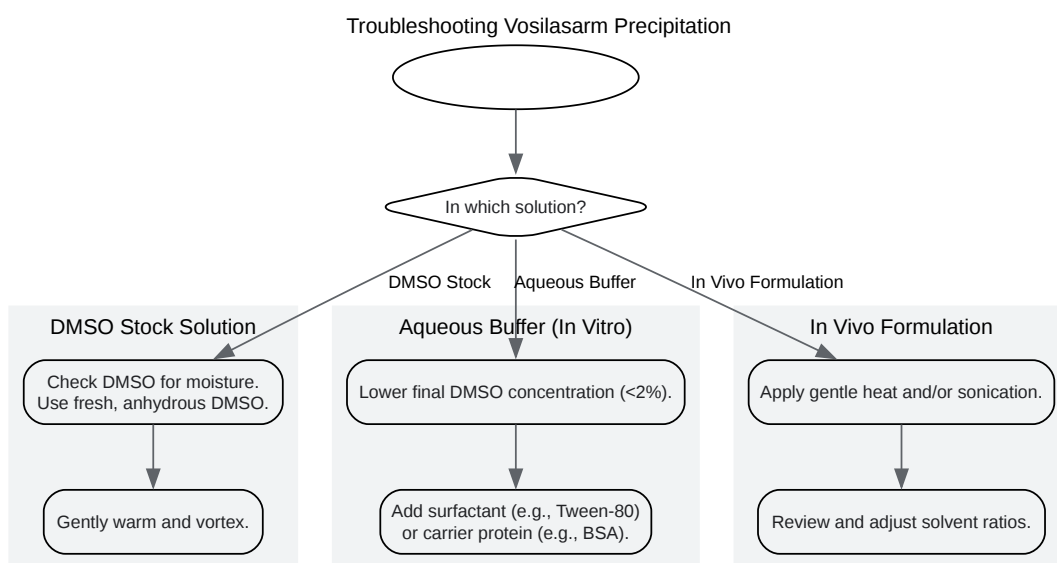
Visualizing Experimental Workflows

The following diagrams illustrate the logical steps for preparing **vosilasarm** formulations and troubleshooting common solubility issues.

Workflow for Preparing Vosilasarm In Vivo Formulations

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Caption: Step-by-step workflows for preparing two common in vivo formulations of **vosilasarm**.



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Caption: A logical diagram for troubleshooting precipitation issues with **vosilasarm** solutions.

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